

In Vivo Validation of NSC47924's Anti-Cancer Effects: A Comparative Guide

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Compound of Interest

Compound Name: NSC47924

Cat. No.: B1680223

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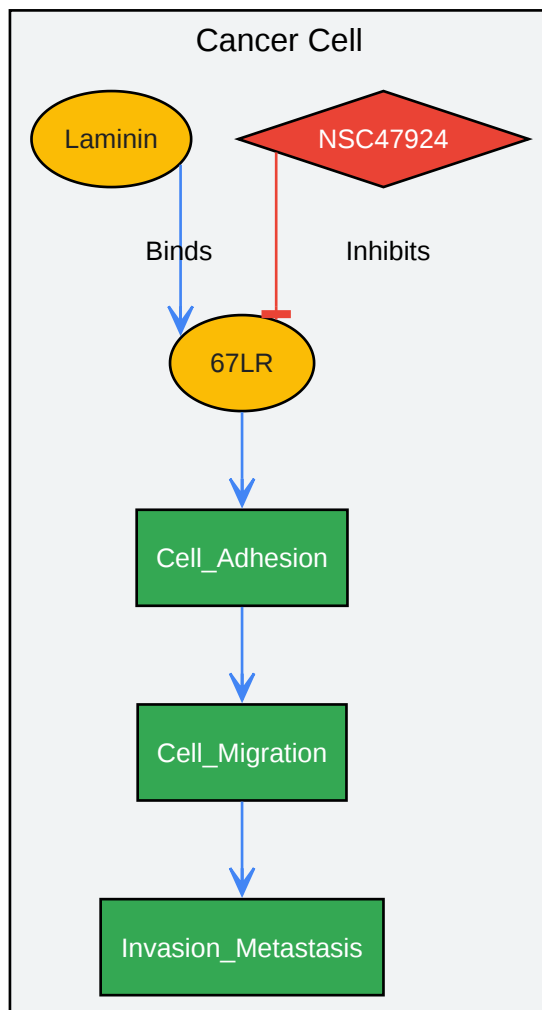
To our current knowledge, based on a comprehensive review of published scientific literature, there are no publicly available in vivo studies validating the anti-cancer effects of **NSC47924** in animal models. Research on this compound has primarily focused on its in vitro characterization, elucidating its mechanism of action and its effects on cancer cells in a laboratory setting. This guide, therefore, provides a detailed comparison of **NSC47924**'s performance based on available in vitro experimental data.

Mechanism of Action: Targeting the 67kDa Laminin Receptor (67LR)

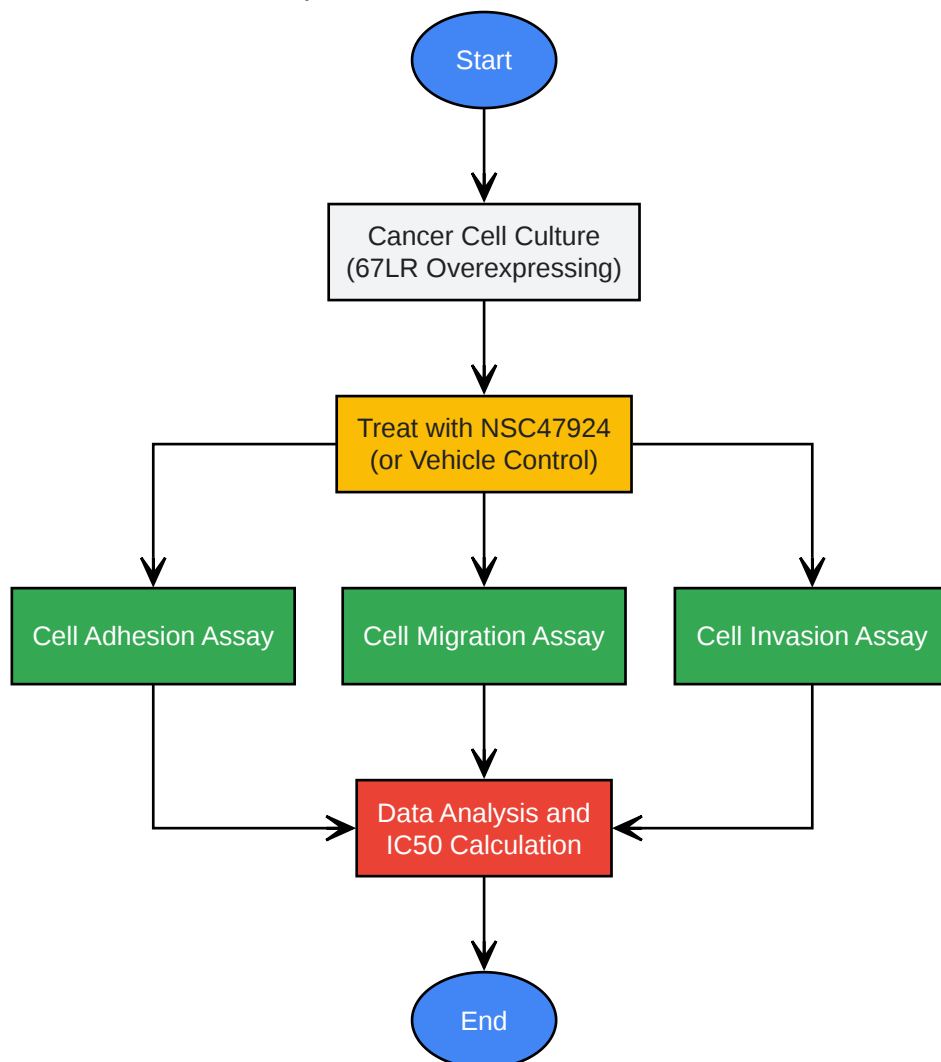
NSC47924 has been identified as a small molecule inhibitor of the 67kDa laminin receptor (67LR).^[1] The overexpression of 67LR is correlated with enhanced invasive and metastatic potential in various cancers. **NSC47924** exerts its anti-cancer effects by disrupting the interaction between 67LR and laminin, a major component of the basement membrane. This inhibition has been shown to impede key processes in cancer progression, namely cell adhesion, migration, and invasion.^[1]

Below is a diagram illustrating the proposed signaling pathway affected by **NSC47924**.

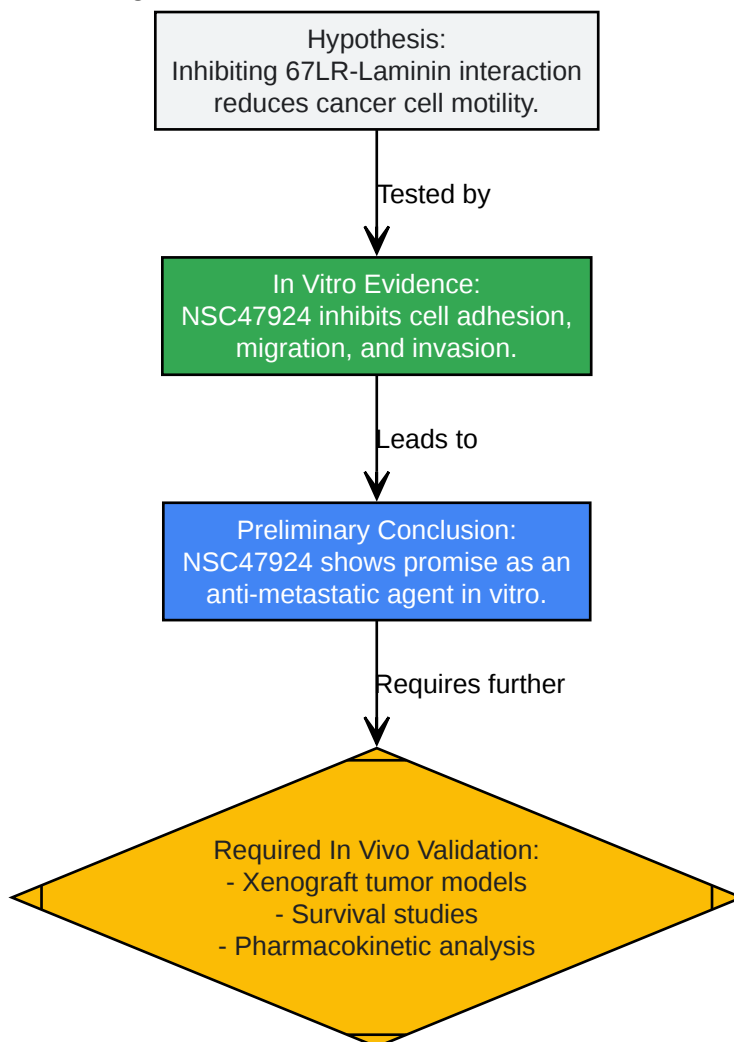
NSC47924 Signaling Pathway Inhibition



In Vitro Experimental Workflow for NSC47924



Logical Flow of Evidence for NSC47924



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References

- 1. Discovery of new small molecules inhibiting 67 kDa laminin receptor interaction with laminin and cancer cell invasion - PubMed [pubmed.ncbi.nlm.nih.gov]

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